

An In-Depth Technical Guide to 3',4'-Dimethylacetanilide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-(3,4-Dimethylphenyl)acetamide

Cat. No.: B181777

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties of 3',4'-Dimethylacetanilide (also known as **N-(3,4-dimethylphenyl)acetamide**). The document details the compound's structure, identifiers, and physicochemical characteristics. It includes a detailed experimental protocol for its synthesis and summarizes available spectral data for its characterization. This guide is intended to serve as a foundational resource for researchers and professionals in chemistry and drug development who are interested in this compound, primarily as a synthetic intermediate or reference standard. It is important to note that, based on a thorough review of scientific literature, there is currently no significant published data on the specific biological activities, mechanisms of action, or associated signaling pathways for 3',4'-Dimethylacetanilide.

Chemical Structure and Identifiers

3',4'-Dimethylacetanilide is an aromatic organic compound classified as an acetamide. Its structure consists of a 3,4-dimethylphenyl group attached to the nitrogen atom of an acetamide moiety.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	N-(3,4-dimethylphenyl)acetamide[1]
CAS Number	2198-54-1[2]
Molecular Formula	C ₁₀ H ₁₃ NO[2]
Molecular Weight	163.22 g/mol [1]
Synonyms	3',4'-Acetoxylidide, N-Acetyl-3,4-xylidine, 3,4-DMA[2]
InChI	InChI=1S/C10H13NO/c1-7-4-5-10(6-8(7)2)11-9(3)12/h4-6H,1-3H3,(H,11,12)[2]
InChIKey	UAOIEEWQVAXCFY-UHFFFAOYSA-N[2]
Canonical SMILES	CC1=C(C=C(C=C1)NC(=O)C)C[3]

Physicochemical Properties

The physical and chemical properties of 3',4'-Dimethylacetanilide are summarized in the table below. The compound is a solid at room temperature with limited solubility in water but better solubility in organic solvents.

Table 2: Physicochemical Data

Property	Value	Reference
Melting Point	96-98 °C	[4]
Boiling Point	290.31 °C (rough estimate)	[4]
Density	1.0508 g/cm ³ (rough estimate)	[4]
Solubility	Chloroform (Slightly), Methanol (Slightly)	[4]
Appearance	Crystals from aqueous ethanol, Solid	[4]
Vapor Pressure	0.000465 mmHg at 25°C	[5]
pKa	15.13 ± 0.70 (Predicted)	[4]
LogP	2.33480	[5]

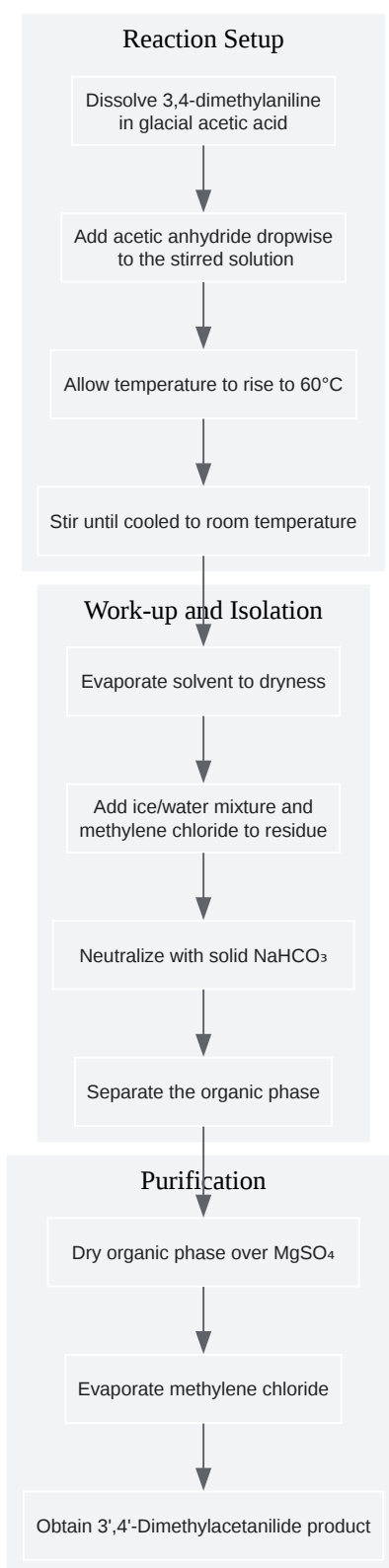
Synthesis

3',4'-Dimethylacetanilide is typically synthesized via the acylation of 3,4-dimethylaniline with an acetylating agent such as acetic anhydride or acetyl chloride.

Experimental Protocol: Synthesis from 3,4-Dimethylaniline

This protocol describes the synthesis of 3',4'-Dimethylacetanilide using 3,4-dimethylaniline and acetic anhydride.

Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of 3',4'-Dimethylacetanilide.

Materials:

- 3,4-dimethylaniline
- Glacial acetic acid
- Acetic anhydride
- Methylene chloride
- Solid sodium bicarbonate (NaHCO_3)
- Magnesium sulfate (MgSO_4), anhydrous
- Ice

Procedure:

- In a suitable reaction vessel, dissolve 3,4-dimethylaniline in glacial acetic acid.
- While stirring the solution, add acetic anhydride dropwise at a rate that allows the temperature of the mixture to slowly increase to 60°C .
- Continue stirring the mixture as it cools to room temperature.
- Remove the solvent by evaporation under reduced pressure.
- To the resulting residue, add a mixture of water and ice, followed by the addition of methylene chloride.
- Stir the biphasic mixture and carefully add solid sodium bicarbonate in portions until the aqueous phase is neutral (cease effervescence).
- Transfer the mixture to a separatory funnel and separate the organic (methylene chloride) phase.
- Dry the organic phase over anhydrous magnesium sulfate.

- Filter to remove the drying agent and evaporate the solvent to yield the crude 3',4'-dimethylacetanilide product.
- Further purification can be achieved by recrystallization from a suitable solvent system, such as aqueous ethanol.

Spectral Data for Characterization

Spectroscopic methods are essential for the structural confirmation of 3',4'-Dimethylacetanilide.

Table 3: Summary of Spectroscopic Data

Technique	Data and Conditions
^1H NMR	Spectrum available. Typically run in CDCl_3 .
^{13}C NMR	Spectrum available.
FTIR	Technique: KBr Wafer.
Mass Spectrometry	Electron Ionization (EI) mass spectrum available.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the two methyl groups on the phenyl ring, the N-H proton, and the acetyl methyl group. The integration and splitting patterns of the aromatic protons are characteristic of a 1,2,4-trisubstituted benzene ring.
- ^{13}C NMR: The carbon NMR spectrum will display signals for the two non-equivalent aromatic methyl carbons, the aromatic carbons (four substituted and three unsubstituted), the carbonyl carbon of the amide, and the acetyl methyl carbon.

Infrared (IR) Spectroscopy

The IR spectrum of 3',4'-Dimethylacetanilide is characterized by key absorption bands that confirm its functional groups. Expected characteristic peaks include N-H stretching (around

3300 cm^{-1}), C=O stretching of the amide (around 1660 cm^{-1}), and C-H stretching from the aromatic and methyl groups.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the compound. For 3',4'-Dimethylacetanilide, the molecular ion peak $[M]^+$ is expected at m/z 163, corresponding to its molecular weight.

Biological Activity and Toxicology

Biological Activity and Mechanism of Action

A comprehensive search of the scientific literature and biological databases did not yield significant data on the specific biological activities, pharmacological effects, or mechanism of action of 3',4'-Dimethylacetanilide. While the broader class of acetamide derivatives has been explored for various therapeutic applications, these findings cannot be directly extrapolated to this specific compound.[6] As such, there are no described signaling pathways associated with 3',4'-Dimethylacetanilide. Its primary role in a research and development context appears to be as a chemical intermediate for the synthesis of more complex molecules.[7][8]

Toxicology

Toxicological data for 3',4'-Dimethylacetanilide is limited but indicates moderate acute toxicity.

Table 4: Acute Toxicity Data

Test	Route	Species	Dose	Reference
LD ₅₀	Oral	Mouse	1030 mg/kg	[4]

The compound is classified as harmful if swallowed.[1] It is also noted as a potential questionable carcinogen based on experimental tumorigenic data with related compounds.[9] When heated to decomposition, it may emit toxic fumes of nitrogen oxides.[9]

Conclusion

3',4'-Dimethylacetanilide is a well-characterized organic compound with established physicochemical properties and a straightforward synthetic route. The available spectral data provide a solid basis for its identification and quality control. However, for professionals in drug development, the current lack of information on its biological activity and mechanism of action is a significant data gap. Future research would be necessary to explore any potential pharmacological profile. At present, its primary utility remains as a synthetic building block in organic and medicinal chemistry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3',4'-Dimethylacetanilide | C₁₀H₁₃NO | CID 75144 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3',4'-Acetoxylide [webbook.nist.gov]
- 3. PubChemLite - N-(3,4-dimethylphenyl)acetamide (C₁₀H₁₃NO) [pubchemlite.lcsb.uni.lu]
- 4. chembk.com [chembk.com]
- 5. 3',4'-dimethylacetanilide | CAS#:2198-54-1 | Chemsrce [chemsrc.com]
- 6. N-(2,4-Dimethylphenyl)acetamide | 2050-43-3 | Benchchem [benchchem.com]
- 7. bocsci.com [bocsci.com]
- 8. scbt.com [scbt.com]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 3',4'-Dimethylacetanilide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b181777#3-4-dimethylacetanilide-chemical-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com